

Technical Guide: Physical Properties of 2,3,4,5-Tetrafluorobenzyl Alcohol

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Compound of Interest

Compound Name: *2,3,4,5-Tetrafluorobenzyl alcohol*

Cat. No.: *B150956*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,3,4,5-Tetrafluorobenzyl alcohol**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The inclusion of fluorine atoms significantly influences the compound's chemical and physical characteristics, enhancing thermal stability and modifying electron density.

Core Physical Properties

A summary of the key physical and chemical properties of **2,3,4,5-Tetrafluorobenzyl alcohol** is presented below. These properties are crucial for its application in organic synthesis and material science.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ F ₄ O	[1]
Molecular Weight	180.10 g/mol	[1]
CAS Number	53072-18-7	[1]
Appearance	Colorless to light orange to yellow clear liquid	[1]
Melting Point	~10-12 °C	[2]
Boiling Point	~180 °C	[2]
Density	1.51 g/cm ³	[1]
Refractive Index	n _{20/D} 1.45	[1]
Purity	≥ 98% (by GC)	[1]
Solubility	Soluble in organic solvents such as ether and alcohol.	[2]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid organic compounds like **2,3,4,5-Tetrafluorobenzyl alcohol**.

Melting Point Determination (Capillary Method)

The melting point is a fundamental property for assessing the purity of a compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating bath (oil or metal block)

Procedure:

- A small amount of the solid sample is introduced into a capillary tube and packed down to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a heating bath.
- The bath is heated slowly, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.[\[3\]](#)

Apparatus:

- Thiele tube
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (Bunsen burner or hot plate)
- Mineral oil

Procedure:

- A few drops of the liquid sample are placed into a small test tube.
- A capillary tube, with its sealed end up, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is heated gently.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[3]

Density Determination (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured.
- The container is filled with the liquid sample to a calibrated mark (for a pycnometer) or a specific volume is added (for a graduated cylinder).

- The mass of the container with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the liquid by its volume.

Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how light bends as it passes through a substance and is a characteristic property.

Apparatus:

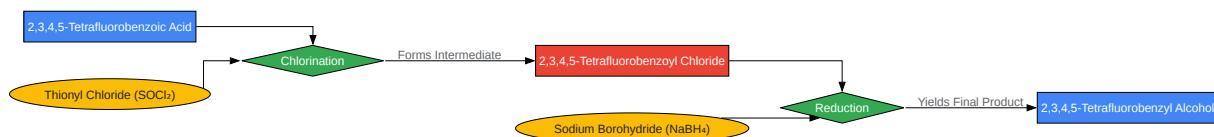
- Abbe refractometer
- Dropper
- Light source (if not built-in)
- Constant temperature water bath (for precise measurements)

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the prism.
- The prism is closed and the light source is adjusted to illuminate the field of view.
- The refractometer is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Synthesis Workflow

2,3,4,5-Tetrafluorobenzyl alcohol can be synthesized from 2,3,4,5-tetrafluorobenzoic acid. The process involves the conversion of the carboxylic acid to an acid chloride, followed by reduction. A patent describes a method where 2,3,4,5-tetrafluorobenzoic acid is first reacted with thionyl chloride to form 2,3,4,5-tetrafluorobenzoyl chloride. This intermediate is then reduced using sodium borohydride to yield the final product, **2,3,4,5-tetrafluorobenzyl alcohol**.^[4]



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Caption: Synthesis of **2,3,4,5-Tetrafluorobenzyl Alcohol**.

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